

understanding the olfactive profile of 9-Decenal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Decenal

Cat. No.: B1583488

[Get Quote](#)

An In-Depth Technical Guide to the Olfactive Profile of **9-Decenal**

Abstract

9-Decenal (CAS No. 39770-05-3, FEMA No. 3912) is an unsaturated aldehyde recognized for its significant contribution to the flavor and fragrance industries.^{[1][2][3][4]} This technical guide provides a comprehensive analysis of its olfactive profile, physicochemical properties, and the experimental methodologies used for its characterization. The document details the standard analytical workflow for Gas Chromatography-Olfactometry (GC-O) and illustrates the canonical olfactory signal transduction pathway relevant to the perception of such aldehydes. This guide is intended for researchers, scientists, and professionals in drug development and sensory science, offering a foundational understanding of **9-Decenal**'s sensory attributes.

Chemical and Physical Properties

9-Decenal is a C10 aldehyde with the molecular formula C₁₀H₁₈O.^{[1][3]} Its chemical structure features a terminal double bond, which contributes to its distinct olfactive characteristics. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **9-Decenal**

Property	Value	Reference
Molecular Formula	C₁₀H₁₈O	[1]
Molecular Weight	154.25 g/mol	[1]
CAS Number	39770-05-3	[1] [3]
FEMA Number	3912	[1] [3] [4]
Appearance	Colorless to pale yellow liquid	[1]
Purity	≥98.0%	[1] [5]
Boiling Point	211.0 °C at 760 mmHg	[1] [5]
Vapor Pressure	0.115 mmHg at 25.0 °C (estimated)	[5]
Flash Point	208.0 °F (97.78 °C) TCC	[5]
Specific Gravity	0.839 - 0.845 at 25 °C	[1]
Refractive Index	1.437 - 1.443 at 20 °C	[1]
Solubility	Insoluble in water; Soluble in alcohol	[1] [5]

| logP (o/w) | 3.562 (estimated) |[\[5\]](#) |

Olfactive Profile

The scent of **9-Decenal** is complex and multifaceted. It is primarily categorized within the aldehydic olfactive family.[\[1\]](#) The profile is consistently described as having a powerful, fresh, and citrusy character, often compared to orange peel and juicy citrus pulp.[\[2\]](#) This primary citrus note is complemented by green, waxy, and subtle floral (rosy, orris) undertones.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Olfactive Profile Descriptors for **9-Decenal**

Descriptor	Nuance/Commentary	Reference
Primary	Aldehydic, Citrus	[1] [2] [5]
Secondary	Green, Waxy, Fresh	[1] [2]
Tertiary	Floral (Dewy Rose), Orris, Fruity (Melon)	[5] [6]

| Overall Impression | Powerful, bright, clean, with a juicy sweetness [\[2\]](#) |

Experimental Protocols for Olfactive Analysis

The characterization of potent aroma compounds like **9-Decenal** is predominantly achieved using Gas Chromatography-Olfactometry (GC-O).[\[7\]](#)[\[8\]](#) This technique combines the high-resolution separation of gas chromatography with the sensitivity of the human nose, which acts as a biological detector.[\[8\]](#)[\[9\]](#)

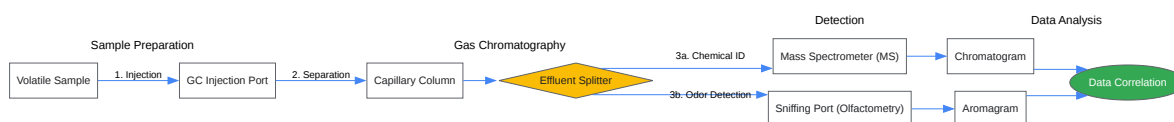
Gas Chromatography-Olfactometry (GC-O)

Objective: To separate volatile compounds from a sample and identify which are odor-active.

Methodology:

- **Sample Preparation:** A sample containing **9-Decenal** (e.g., a fragrance oil or a food extract) is prepared. For complex matrices, a preliminary extraction using a low-temperature, high-vacuum method like Solvent Assisted Flavour Evaporation (SAFE) is employed to isolate volatiles without thermal degradation.[\[7\]](#)
- **Injection:** A precise volume of the prepared sample is injected into the GC inlet, which is heated to ensure rapid volatilization.
- **Chromatographic Separation:** The volatilized compounds travel through a capillary column (e.g., HP-5MS) propelled by an inert carrier gas (Helium).[\[9\]](#) The column's stationary phase separates the compounds based on their boiling points and chemical properties. A typical temperature program might be: start at 37°C, ramp to 100°C at 3.5°C/min, then ramp to 250°C at 15°C/min.[\[9\]](#)

- **Effluent Splitting:** At the end of the column, the effluent is split. One portion is directed to a conventional chemical detector, typically a Mass Spectrometer (MS), for chemical identification. The other portion is directed to a heated sniffing port.[8]
- **Olfactometric Detection:** A trained sensory panelist or assessor sniffs the effluent from the sniffing port. The assessor records the time, duration, intensity, and a qualitative description of any perceived odor.[8][9]
- **Data Analysis:** The data from the MS (a chromatogram) and the olfactometry assessment (an aromagram) are correlated. Peaks in the chromatogram that correspond to a perceived odor event are identified as odor-active compounds. The structure of **9-Decenal** would be confirmed by its mass spectrum and retention time.



[Click to download full resolution via product page](#)

Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) Analysis.

Aroma Extract Dilution Analysis (AEDA)

To quantify the potency of an odorant, GC-O is often combined with a dilution technique like AEDA.

Methodology:

- The initial sample extract is serially diluted (e.g., 1:2, 1:4, 1:8, etc.).[8]
- Each dilution is analyzed using the GC-O protocol described above.

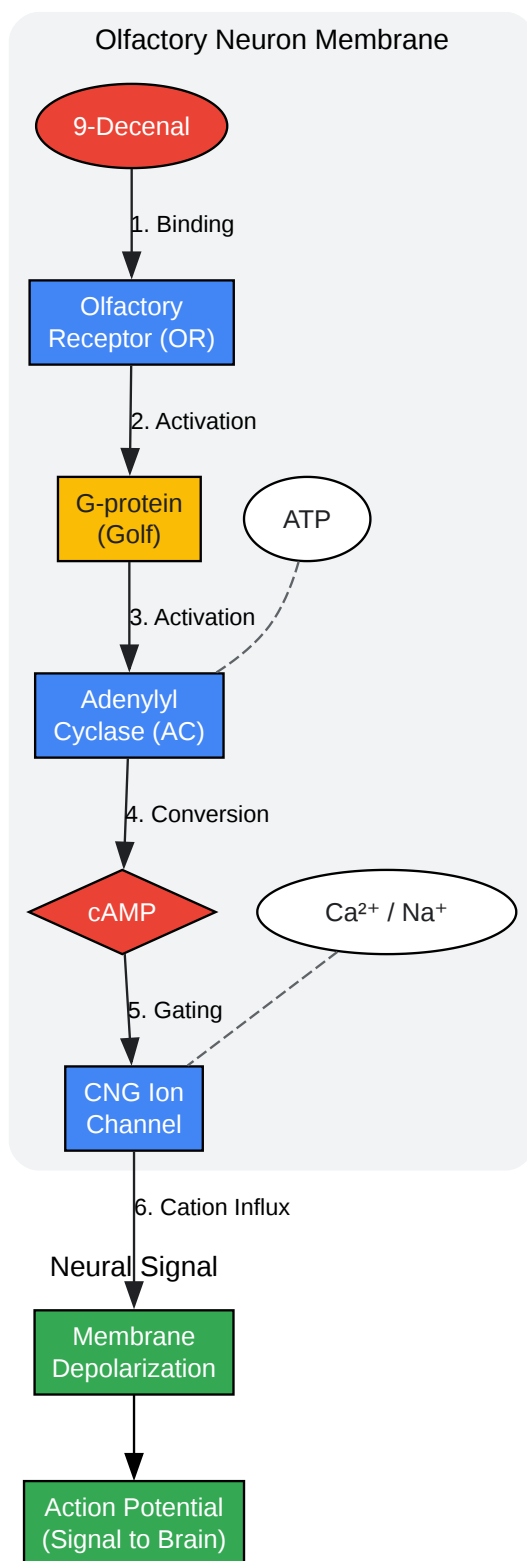
- The Flavor Dilution (FD) factor is determined, which is the highest dilution at which an odor is still detectable by the assessor.
- Compounds with higher FD factors are considered more potent contributors to the overall aroma of the sample.

Biological Interaction: Olfactory Signal Transduction

The perception of **9-Decenal**, like any odorant, begins with its interaction with Olfactory Receptors (ORs) located on the cilia of Olfactory Sensory Neurons (OSNs) in the nasal cavity. While the specific OR that binds **9-Decenal** is not publicly documented, the downstream signaling cascade is well-understood and follows a canonical pathway.

Mechanism:

- Binding: **9-Decenal**, a volatile molecule, binds to a specific G-protein coupled receptor (GPCR) on an OSN.
- G-Protein Activation: This binding event causes a conformational change in the receptor, activating the associated G-protein (Golf).
- Adenylyl Cyclase Activation: The activated G-protein stimulates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).
- Ion Channel Opening: cAMP acts as a second messenger, binding to and opening cyclic nucleotide-gated (CNG) ion channels.
- Depolarization: The opening of these channels allows an influx of cations (Na^+ and Ca^{2+}), leading to the depolarization of the OSN membrane.
- Action Potential: If this depolarization reaches a certain threshold, it triggers an action potential.
- Signal Transmission: The action potential propagates along the neuron's axon to the olfactory bulb in the brain, where the signal is processed, leading to the perception of the smell.



[Click to download full resolution via product page](#)

Caption: The canonical olfactory signal transduction pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. 9-decenal | Fresh Citrus Aldehydic Aroma Chemical Supplier India [chemicalbull.com]
- 3. 9-Decenal | C₁₀H₁₈O | CID 162392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. femaflavor.org [femaflavor.org]
- 5. 9-decenal, 39770-05-3 [thegoodscentcompany.com]
- 6. 9-DECENAL CAS#: 39770-05-3 [m.chemicalbook.com]
- 7. pfigueiredo.org [pfigueiredo.org]
- 8. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 9. aidic.it [aidic.it]
- To cite this document: BenchChem. [understanding the olfactive profile of 9-Decenal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583488#understanding-the-olfactive-profile-of-9-decenal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com